

3-Ethoxy-2,4-difluorophenol structure

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Compound of Interest

Compound Name: 3-Ethoxy-2,4-difluorophenol

CAS No.: 1017778-14-1

Cat. No.: B1530968

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An In-depth Technical Guide to **3-Ethoxy-2,4-difluorophenol**: Structure, Synthesis, and Applications

Introduction

3-Ethoxy-2,4-difluorophenol is a fluorinated aromatic compound of increasing interest in the fields of medicinal chemistry, agrochemical synthesis, and materials science. As a trifunctional chemical intermediate, it possesses a unique combination of a hydroxyl group, an ethoxy group, and a difluorinated phenyl ring.^[1] The presence of fluorine atoms is particularly significant as they can enhance crucial properties of parent molecules, such as metabolic stability, binding affinity to biological targets, and membrane permeability.^[1] This guide provides a comprehensive technical overview of the structure, properties, synthesis, and potential applications of **3-Ethoxy-2,4-difluorophenol**, aimed at researchers and professionals in drug development and chemical synthesis.

Molecular Structure and Physicochemical Properties

The core of **3-Ethoxy-2,4-difluorophenol** is a benzene ring substituted with a hydroxyl group at position 1, an ethoxy group at position 3, and fluorine atoms at positions 2 and 4. This

specific substitution pattern influences its electronic properties, reactivity, and potential biological activity.

Key Physicochemical Properties of **3-Ethoxy-2,4-difluorophenol**[\[2\]](#)[\[3\]](#)

Property	Value	Source
CAS Number	1017778-14-1	[2]
Molecular Formula	C ₈ H ₈ F ₂ O ₂	[2] [3]
Molecular Weight	174.14 g/mol	[2]
Exact Mass	174.04900	[2]
LogP	2.06910	[2]
PSA (Polar Surface Area)	29.46 Å ²	[2]
HS Code	2909500000	[2]

Synthesis and Purification

While specific literature detailing the synthesis of **3-Ethoxy-2,4-difluorophenol** is not abundant, a plausible synthetic route can be devised based on established organic chemistry principles and published methods for analogous compounds. A common strategy for synthesizing substituted phenols involves the diazotization of a corresponding aniline, followed by hydrolysis.[\[4\]](#)

A logical synthetic pathway would start from the more readily available 2,4-difluoroaniline.

Proposed Synthetic Pathway

The synthesis can be conceptualized as a multi-step process, beginning with the protection of the aniline, followed by etherification, and concluding with deprotection and diazotization/hydrolysis. A more direct, albeit potentially lower-yielding, approach could involve direct manipulation of a difluorophenol derivative.

A related compound, 4-ethoxy-2,3-difluorophenol, is synthesized from 4-ethoxy-2,3-difluorobromobenzene via a Grignard reaction, borating reaction, and subsequent oxidation.[\[5\]](#)

This suggests that a similar strategy starting from a suitably substituted bromobenzene could be a viable route.

Experimental Protocol: Synthesis via Diazotization of 3-Ethoxy-2,4-difluoroaniline

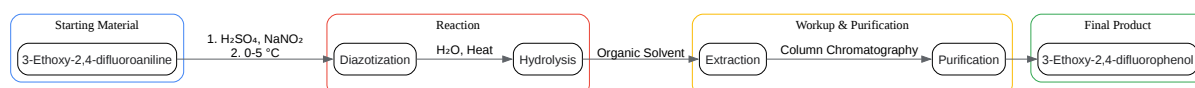
This protocol is a representative method based on standard organic synthesis techniques.^[4]

Step 1: Synthesis of 3-Ethoxy-2,4-difluoroaniline This intermediate is crucial and can be synthesized from 2,4-difluoro-3-nitrophenol through etherification followed by reduction of the nitro group.

Step 2: Diazotization and Hydrolysis

- **Dissolution:** Dissolve 3-Ethoxy-2,4-difluoroaniline (1 equivalent) in a dilute aqueous solution of a strong acid, such as sulfuric acid.
- **Cooling:** Cool the solution to between 0 and 5 °C in an ice-salt bath to ensure the stability of the diazonium salt to be formed.
- **Diazotization:** Slowly add a pre-cooled aqueous solution of sodium nitrite (NaNO_2) dropwise to the aniline solution. It is critical to maintain the temperature below 5 °C during this addition to prevent premature decomposition of the diazonium salt.
- **Stirring:** Stir the resulting diazonium salt solution for an additional 30 minutes at 0 °C to ensure the reaction goes to completion.
- **Hydrolysis:** To convert the diazonium salt to the phenol, add the solution to boiling water or introduce steam through the solution. The hydroxyl group will replace the diazonium group.
- **Extraction:** Extract the resulting **3-Ethoxy-2,4-difluorophenol** from the aqueous mixture using a suitable organic solvent like diethyl ether.
- **Purification:** Wash the combined organic extracts with water and brine, dry over anhydrous magnesium sulfate, and remove the solvent under reduced pressure. The crude product can then be purified by column chromatography or distillation.

Synthesis Workflow Diagram



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Caption: Synthetic workflow for **3-Ethoxy-2,4-difluorophenol**.

Spectral Characterization

While a dedicated peer-reviewed spectral analysis for **3-Ethoxy-2,4-difluorophenol** is not readily available, its structure allows for the prediction of its key spectral features.

¹H NMR Spectroscopy

- **Aromatic Protons:** Two signals are expected in the aromatic region, each integrating to one proton. The proton at position 6 will likely appear as a doublet of doublets due to coupling with the adjacent fluorine atoms. The proton at position 5 will also exhibit complex splitting.
- **Ethoxy Group:** A quartet corresponding to the -O-CH₂- protons and a triplet for the -CH₃ protons are expected.
- **Hydroxyl Proton:** A broad singlet for the -OH proton, the chemical shift of which will be dependent on the solvent and concentration.

¹³C NMR Spectroscopy

- **Eight distinct carbon signals** are anticipated. The carbons bonded to fluorine will show characteristic splitting (C-F coupling). The carbon attached to the hydroxyl group and the ethoxy group will be downfield.

¹⁹F NMR Spectroscopy

- Two distinct signals are expected for the two non-equivalent fluorine atoms at positions 2 and 4.

Infrared (IR) Spectroscopy

- A broad absorption band in the region of 3200-3600 cm^{-1} corresponding to the O-H stretching vibration.
- C-H stretching vibrations for the aromatic and aliphatic protons around 2850-3100 cm^{-1} .
- C=C stretching vibrations for the aromatic ring in the 1450-1600 cm^{-1} region.
- Strong C-O stretching bands for the ether and phenol groups.
- C-F stretching absorptions, typically in the 1000-1300 cm^{-1} region.

Mass Spectrometry (MS)

- The molecular ion peak (M^+) would be observed at an m/z corresponding to the molecular weight of 174.14. Fragmentation patterns would likely involve the loss of the ethoxy group or other characteristic fragments.

Applications in Research and Drug Development

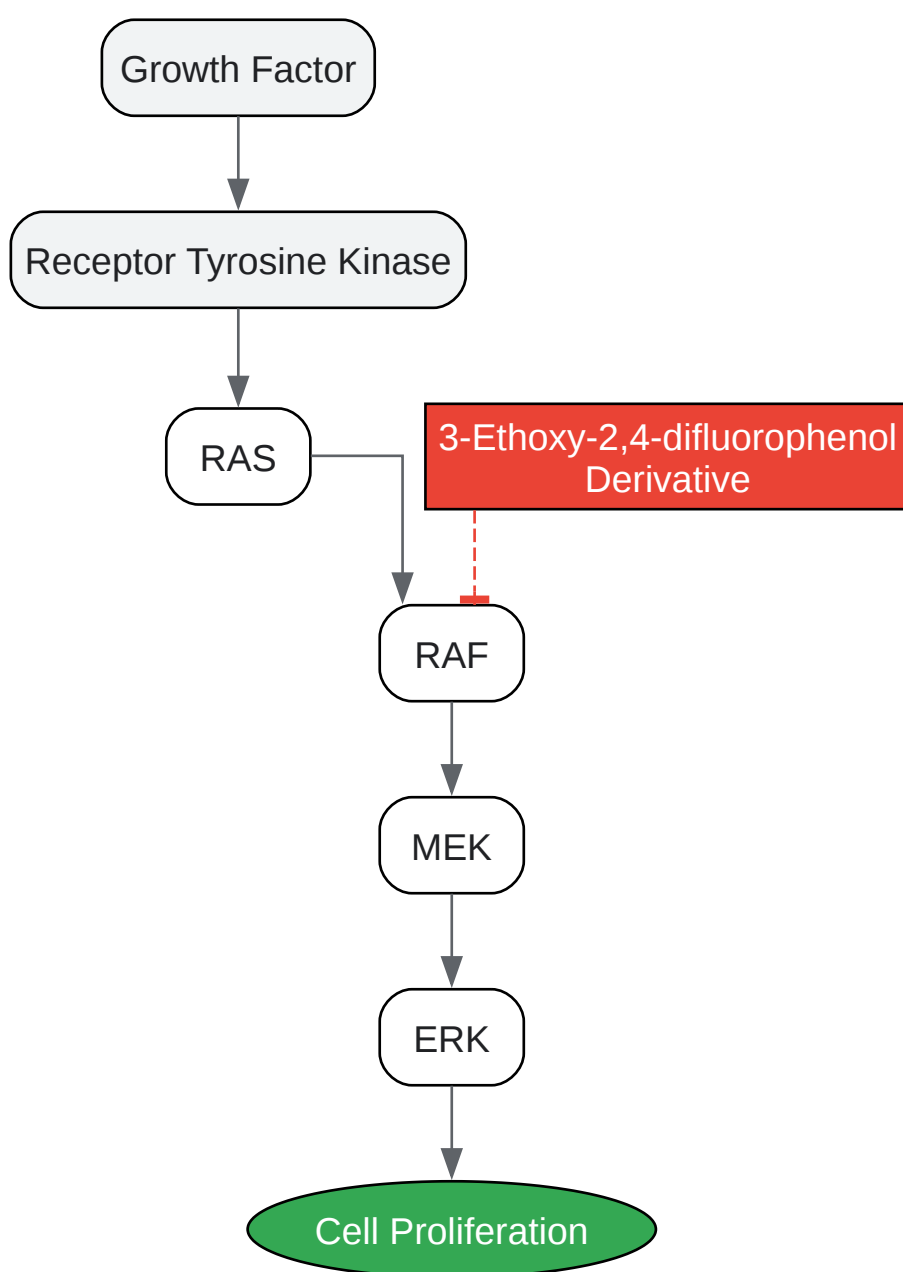
The structural motifs present in **3-Ethoxy-2,4-difluorophenol** make it a valuable building block in drug discovery and agrochemical development.

- **Kinase Inhibitors:** The difluorophenol moiety can be incorporated into scaffolds designed to target the ATP-binding site of various kinases.^[1] Fluorine atoms can form favorable interactions with amino acid residues in the binding pocket, potentially increasing potency and selectivity.^[1]
- **Antimicrobial and Anticancer Agents:** Phenolic compounds are known for their potential cytotoxic and antimicrobial properties.^[6] The ethoxy and difluoro substitutions can be modulated to optimize these activities.
- **Agrochemicals:** Difluorinated aromatic compounds are integral to many modern herbicides and fungicides.^[7] The unique electronic properties conferred by the fluorine atoms can

enhance the biological activity and metabolic stability of these agrochemicals.[7] For instance, the herbicide Diflufenican contains a 2,4-difluoroaniline moiety, highlighting the importance of this substitution pattern.[7]

Conceptual Signaling Pathway Involvement

Given its potential as a kinase inhibitor, a molecule derived from **3-Ethoxy-2,4-difluorophenol** could hypothetically inhibit a signaling pathway crucial for cancer cell proliferation, such as the MAP kinase pathway.



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Caption: Hypothetical inhibition of the RAF kinase in the MAPK pathway.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **3-Ethoxy-2,4-difluorophenol** is not widely available, the safety precautions for structurally similar compounds such as 4'-Ethoxy-2',3'-difluoroacetophenone and 3-ethoxyphenol provide a general guideline.^[8]^[9]

- Hazards: Likely to be harmful if swallowed, cause skin irritation, and cause serious eye irritation.^[9] May also cause respiratory irritation.^[9]
- Precautions: Handle in a well-ventilated area or a fume hood.
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.^[9]
- First Aid: In case of contact with eyes, rinse cautiously with water for several minutes.^[9] If inhaled, move the person to fresh air.^[9] If swallowed, rinse the mouth with water and consult a physician.^[9] In case of skin contact, wash off with soap and plenty of water.^[9]

Conclusion

3-Ethoxy-2,4-difluorophenol is a versatile fluorinated building block with significant potential in various areas of chemical research, particularly in the synthesis of novel pharmaceuticals and agrochemicals. Its unique structural features, including the strategic placement of fluorine atoms and an ethoxy group on a phenolic ring, provide a foundation for developing molecules with enhanced biological activity and optimized physicochemical properties. The synthetic strategies and potential applications outlined in this guide offer a technical foundation for researchers to explore the utility of this compound in their respective fields.

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